3-Chloro-2-fluoro-5-nitrotoluene chemical properties

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Chloro-2-fluoro-5-nitrotoluene*
Cat. No.:	*B15223620*

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Technical Guide: 3-Chloro-2-fluoro-5-nitrotoluene

A Critical Intermediate for Kinase Inhibitor Scaffolds

Introduction

In the landscape of modern medicinal chemistry, **3-Chloro-2-fluoro-5-nitrotoluene** (CAS: 849833-95-0) has emerged as a high-value scaffold, particularly in the development of kinase inhibitors and oncology therapeutics. Its structural uniqueness lies in the dense functionalization of the benzene ring: a methyl group providing steric definition, a nitro group serving as a latent amine, and—most critically—a vicinal chloro-fluoro motif.

This guide provides a comprehensive technical analysis of this compound, focusing on its physicochemical profile, regioselective synthetic pathways, and its utility in nucleophilic aromatic substitution (

) reactions, which are pivotal for library generation in drug discovery.

Physicochemical Profile

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The specific arrangement of the halogen atoms (Cl at C3, F at C2) relative to the nitro group (at C5) creates a distinct electronic environment that dictates both stability and reactivity.

Table 1: Core Chemical Data

Property	Data	Notes
IUPAC Name	3-Chloro-2-fluoro-5-nitrotoluene	Also: 1-Chloro-2-fluoro-3-methyl-5-nitrobenzene
CAS Number	849833-95-0	Verify specific isomer to avoid confusion with 2-chloro-4-fluoro analogs.
Molecular Formula		
Molecular Weight	189.57 g/mol	
Physical State	Solid (Low melting)	Typically appears as a pale yellow crystalline solid.
Solubility	Organic Solvents	Soluble in DCM, EtOAc, DMSO; insoluble in water.
Electronic Character	Highly Electron-Deficient	The nitro group (para to F) and fluorine atom significantly lower LUMO energy.

Synthetic Utility & Reactivity[1][2][3][4]

The primary value of **3-Chloro-2-fluoro-5-nitrotoluene** lies in its predictable yet versatile reactivity. The molecule possesses two electrophilic sites (C-F and C-Cl) and one reducible site (

).

3.1 Regioselective Nucleophilic Aromatic Substitution (

)

The most critical reaction for this scaffold is

. The position of the leaving groups relative to the electron-withdrawing nitro group determines selectivity.

- C2-Fluorine: Located para to the nitro group. This position is highly activated for nucleophilic attack. The high electronegativity of fluorine also stabilizes the transition state (Meisenheimer complex) via induction, making it the primary site of displacement.
- C3-Chlorine: Located meta to the nitro group. It is significantly less activated and typically remains intact during mild

  conditions, allowing for sequential functionalization.

3.2 Nitro Reduction

The C5-nitro group serves as a "masked" aniline. Post-functionalization of the C2 position, the nitro group is readily reduced (Fe/HCl,

/Pd-C, or

) to yield the corresponding aniline, which is then available for amide coupling or urea formation —common motifs in kinase inhibitors.

Experimental Protocols

4.1 Synthesis of 3-Chloro-2-fluoro-5-nitrotoluene (Nitration)

Note: This protocol describes the generation of the core scaffold from the commercially available 3-chloro-2-fluorotoluene precursor.

Reagents: 3-Chloro-2-fluorotoluene,

(conc.),

(fuming or conc.).

- Preparation: Charge a reaction vessel with concentrated sulfuric acid (5.0 equiv) and cool to 0°C.
- Substrate Addition: Add 3-chloro-2-fluorotoluene (1.0 equiv) dropwise, ensuring the internal temperature remains <5°C.

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- Nitration: Slowly add a mixture of

  (1.1 equiv) and

  dropwise. The reaction is exothermic; strict temperature control is required to minimize dinitration or oxidation of the methyl group.

- Reaction: Stir at 0-5°C for 1 hour, then allow to warm to room temperature (20-25°C) and stir for 2-4 hours. Monitor by TLC or HPLC for consumption of starting material.

- Quench: Pour the reaction mixture carefully onto crushed ice/water with vigorous stirring.

- Isolation: Extract the aqueous mixture with Dichloromethane (DCM) or Ethyl Acetate (3x). Wash combined organics with saturated

  (until neutral) and brine.

- Purification: Dry over

  , concentrate, and purify via silica gel column chromatography (Hexanes/EtOAc gradient) to separate the 5-nitro isomer from potential 4-nitro or 6-nitro byproducts.

4.2 Functionalization:

Displacement with Morpholine

Self-Validating Step: The disappearance of the C-F signal in

NMR and the appearance of the amine product confirms the regioselectivity.

- Dissolution: Dissolve **3-Chloro-2-fluoro-5-nitrotoluene** (1.0 equiv) in anhydrous DMSO or DMF.

- Base/Nucleophile: Add

  (2.0 equiv) followed by Morpholine (1.2 equiv).

- Heating: Heat the mixture to 60-80°C. The reaction typically proceeds faster than equivalent chloro-analogs due to the fluoro-activation.

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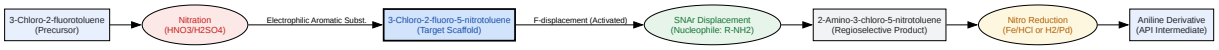
- Workup: Dilute with water and extract with EtOAc. The product, 4-(2-chloro-4-nitro-6-methylphenyl)morpholine, retains the chloro group for future cross-coupling.

Visualizing the Chemistry

The following diagrams illustrate the synthesis pathway and the mechanistic logic of the

selectivity.

5.1 Synthesis & Derivatization Workflow



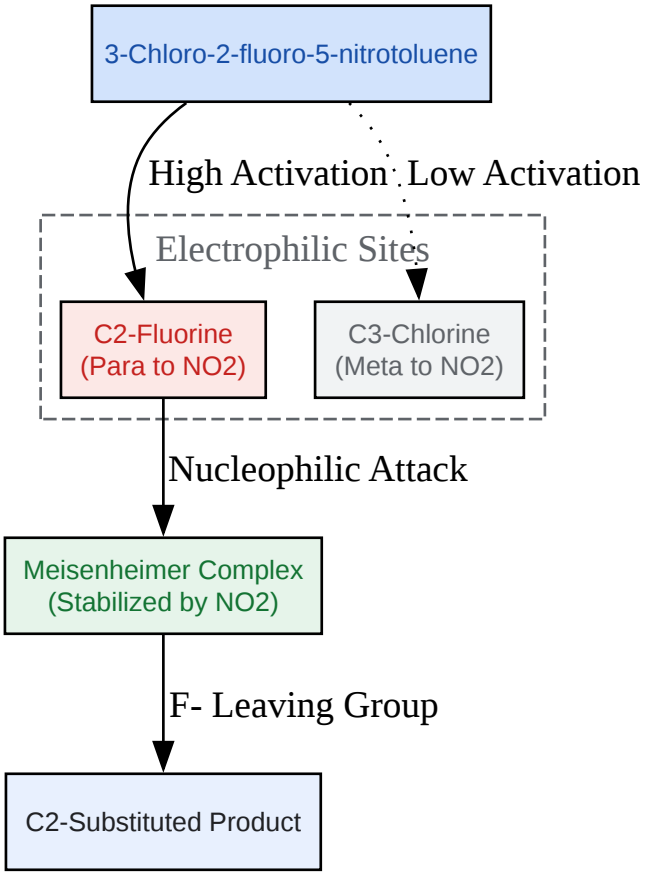
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Caption: Figure 1. Linear synthesis and downstream functionalization. The C2-Fluoro position is selectively displaced before nitro reduction.

5.2 Mechanistic Selectivity (

)

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Caption: Figure 2. Regioselectivity logic. The nitro group at C5 activates C2 (para) significantly more than C3 (meta), ensuring clean mono-substitution.

Safety & Stability

- Hazards: As a nitro-aromatic, the compound is potentially toxic if inhaled or absorbed through the skin. It may release toxic fumes of nitrogen oxides (

  ), hydrogen chloride, and hydrogen fluoride upon thermal decomposition.

- Handling: Use standard PPE (gloves, goggles, fume hood). Avoid contact with strong reducing agents until controlled reduction is intended.

- Storage: Store in a cool, dry place under inert atmosphere (Argon/Nitrogen) to prevent slow hydrolysis or oxidation.

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- To cite this document: BenchChem. [3-Chloro-2-fluoro-5-nitrotoluene chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15223620/docs#3-chloro-2-fluoro-5-nitrotoluene-chemical-properties]

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